

A Comparative Analysis of Coal Tar from Diverse Carbonization Processes

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Compound of Interest

Compound Name: Coal tar

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This guide provides an objective comparison of **coal tar** derived from different carbonization processes, focusing on their distinct physicochemical properties and chemical compositions. The information presented is supported by experimental data to aid in the selection and application of **coal tar** for various research and development purposes, including its use in pharmaceutical formulations.

High-Temperature vs. Low-Temperature Carbonization: A Fundamental Divide

The most significant factor influencing the properties of **coal tar** is the carbonization temperature. High-temperature carbonization, typically conducted at temperatures above 900°C, yields a product that is highly aromatic. In contrast, low-temperature carbonization, carried out between 450°C and 700°C, produces a tar that is more aliphatic in nature and rich in phenolic compounds.^{[1][2]} High-temperature tars are generally considered to be degradation products of low-temperature tars.^[1]

The yield of **coal tar** is also heavily dependent on the carbonization temperature, with maximum yields of liquid tar products generally obtained at lower carbonizing temperatures.^[1]

Quantitative Comparison of Coal Tar Properties

The following tables summarize the key differences in the elemental composition and chemical makeup of **coal tars** produced under varying temperature conditions.

Table 1: Elemental Analysis of **Coal Tars** Produced at Different Carbonization Temperatures

Carbonization Temperature (°C)	Carbon (%)	Hydrogen (%)	Oxygen (%)	Nitrogen (%)	Atomic Ratio (C/H)
500	85.6	9.2	4.4	0.3	0.78
600	86.7	8.1	4.3	0.5	0.89
700	85.8	7.3	6.7	0.8	0.98
800	86.8	7.3	4.6	0.9	0.99
900	87.2	6.5	4.6	1.0	1.12
1000	90.1	5.9	2.1	1.1	1.27
1100	90.3	5.4	2.3	1.2	1.39

Data sourced from a study on the general properties of low-temperature tar and represents tars from various coal ranks.[\[1\]](#)

Table 2: Chemical Composition of Low-Temperature **Coal Tar** from Sub-Bituminous Coal

Compound Class	Percentage (%)
Phenolic Compounds	17.58 - 33.25
Naphthalene Compounds	14.15 - 17.13

Data from GC-MS analysis of **coal tar** produced via pyrolysis at 450-700°C.[\[3\]](#)

Table 3: Physicochemical Properties of **Coal Tars**

Property	Low-Temperature Coal Tar	High-Temperature Coal Tar
Specific Gravity	1.02 - 1.07[2]	1.12 - 1.20[4]
Viscosity	Less viscous[2]	Highly viscous[4]
Appearance	Brown to black liquid	Black, viscous liquid to semi-solid[4]
Aromaticity	Mainly paraffinic in character[2]	Almost wholly aromatic[2]
Phenolic Content	High	Low
PAH Content	Predominantly low molecular weight PAHs[2]	Higher proportion of high molecular weight PAHs

Experimental Protocols

Detailed methodologies for key experiments cited in the analysis of **coal tar** are provided below.

ASTM D2415: Standard Test Method for Ash in Coal Tar and Pitch

This method determines the amount of inorganic matter in a **coal tar** sample.

Apparatus:

- Muffle furnace with good air circulation, capable of being regulated at $900 \pm 10^{\circ}\text{C}$.
- Porcelain, silica, or platinum dish or crucible with a capacity of 35 to 45 mL.
- Analytical balance.
- Desiccator.

Procedure:

- A clean dish or crucible is ignited for 1 hour in the muffle furnace at $900 \pm 10^{\circ}\text{C}$.

- The crucible is cooled in a desiccator and then weighed to the nearest 0.1 mg.
- A representative sample of the **coal tar** (approximately 10 g) is transferred to the tared crucible and weighed to the nearest 0.1 mg.
- The crucible and sample are placed in a cold muffle furnace, and the temperature is gradually increased to redness at a rate that avoids mechanical loss from boil-over or spattering.
- After the volatile matter has been driven off, the ignition is completed in the muffle furnace at $900 \pm 10^{\circ}\text{C}$ until all carbon appears to have been burned off.
- The crucible is cooled in a desiccator and weighed.
- The ignition is repeated at $900 \pm 10^{\circ}\text{C}$ for 30-minute intervals until a constant weight is obtained.
- The percentage of ash is calculated from the weight of the residue.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Coal Tar

GC-MS is a powerful technique for separating and identifying the individual chemical components within the complex mixture of **coal tar**.

General Procedure:

- **Sample Preparation:** The **coal tar** sample is typically dissolved in a suitable solvent (e.g., dichloromethane, carbon disulfide). The solution may undergo a pre-separation step, such as column chromatography, to separate it into fractions of different polarities (e.g., aliphatics, aromatics, polar compounds) to facilitate better analysis.^[1]
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a long, thin capillary column. The different components of the sample travel through the

column at different rates depending on their boiling points and interactions with the column's stationary phase, thus separating them.

- **Detection and Identification:** As the separated components exit the column, they enter the mass spectrometer. The molecules are ionized and fragmented, and the resulting ions are separated based on their mass-to-charge ratio, creating a unique mass spectrum for each component. By comparing these mass spectra to a library of known spectra, the individual compounds can be identified.
- **Quantification:** The amount of each component can be determined by measuring the area of its corresponding peak in the chromatogram.

Thermogravimetric Analysis (TGA) of Coal Tar

TGA is used to characterize the thermal stability and composition of **coal tar** by measuring the change in mass as a function of temperature in a controlled atmosphere.

Apparatus:

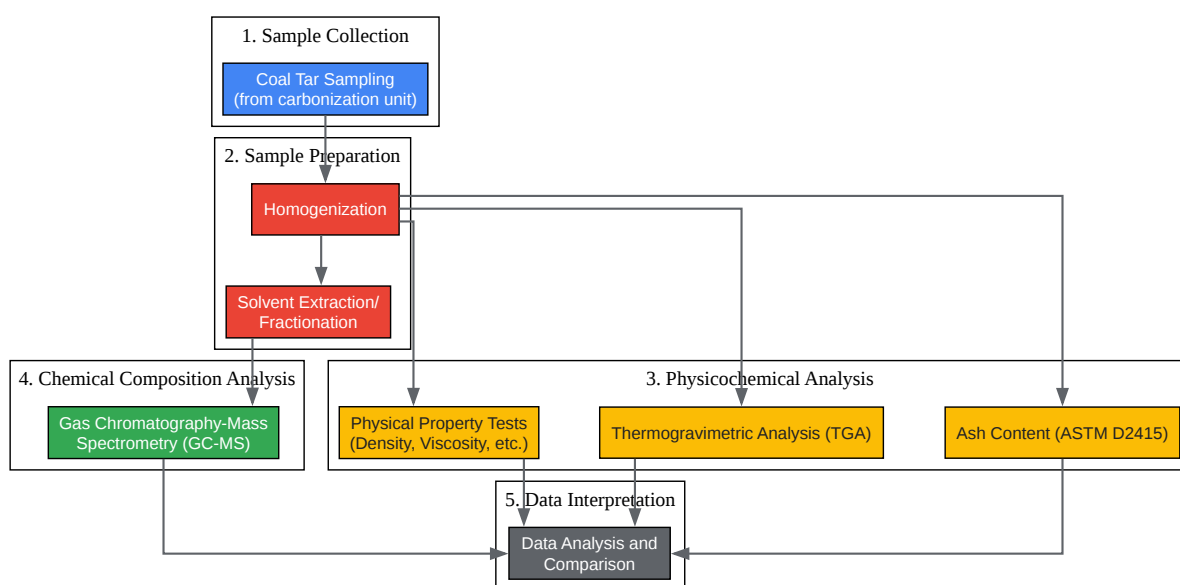
- Thermogravimetric analyzer consisting of a furnace, a precision balance, a temperature programmer, and a system for controlling the atmosphere.

Procedure:

- A small, representative sample of the **coal tar** is placed in a sample pan.
- The pan is placed on the TGA balance, and the furnace is sealed.
- The sample is heated according to a predefined temperature program (e.g., a constant heating rate) in a controlled atmosphere (e.g., nitrogen for pyrolysis studies, air or oxygen for combustion studies).
- The mass of the sample is continuously monitored and recorded as a function of temperature and time.
- The resulting TGA curve provides information on the temperatures at which different components of the tar volatilize or decompose, and the amount of residue (e.g., coke) remaining at high temperatures.

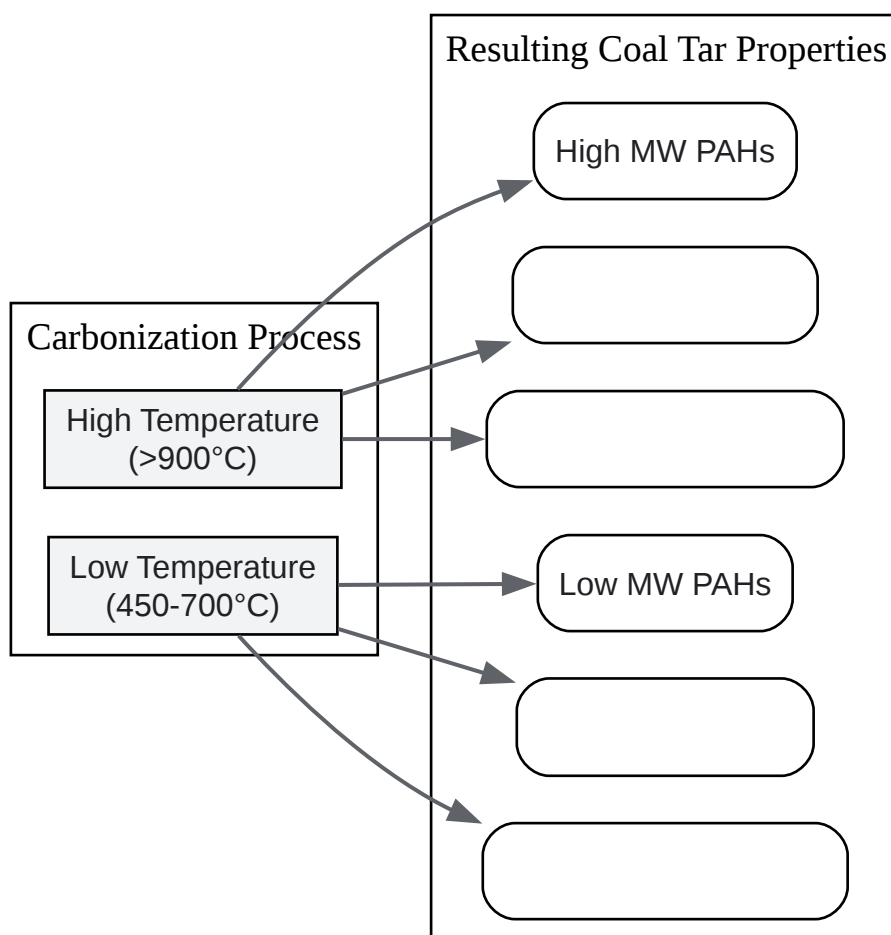
Visualizing the Process and Relationships

The following diagrams illustrate the experimental workflow for **coal tar** analysis and the influence of carbonization temperature on the chemical nature of the resulting tar.



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Figure 1. Experimental workflow for **coal tar** analysis.



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Figure 2. Influence of carbonization temperature on **coal tar** properties.

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